

# Application Notes and Protocols: Morpholinoethanol as a Solvent for Chemical Reactions

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Compound of Interest		
Compound Name:	Morpholinoethanol	
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## Introduction

**Morpholinoethanol**, also known as N-(2-hydroxyethyl)morpholine, is a versatile organic compound with a unique combination of functional groups, including a tertiary amine, a hydroxyl group, and an ether linkage.[1][2] This structure imparts a high boiling point, good thermal stability, and miscibility with water and other organic solvents, making it a promising, yet underexplored, solvent for a variety of chemical transformations.[1][3] These application notes provide an overview of the potential uses of **Morpholinoethanol** as a solvent in specific chemical reactions, along with generalized experimental protocols.

While primarily recognized as a crucial intermediate in the synthesis of numerous active pharmaceutical ingredients (APIs) such as Mycophenolate Mofetil, Nimorazole, and Morniflumate, its application as a solvent is an emerging area of interest.[4][5] Its high polarity and coordinating ability may offer advantages in reactions requiring high temperatures and stabilization of charged intermediates or metal catalysts.[3]

# **Physical and Chemical Properties**

A summary of the key physical and chemical properties of **Morpholinoethanol** is presented below. This data is essential for its evaluation as a solvent in reaction design and process



#### development.

Property	Value	Reference
CAS Number	622-40-2	[3][6]
Molecular Formula	C6H13NO2	[2][6]
Molecular Weight	131.17 g/mol	[2][6]
Appearance	Colorless to pale yellow liquid	[3][6]
Boiling Point	225-230 °C	[6]
Melting Point	-2 °C	[7]
Density	~1.08 g/cm³ at 20°C	[3]
Flash Point	98 °C	
Solubility	Miscible with water and polar organic solvents	[1][3]
рКа	14.88 (Predicted)	[1]

# **Applications in Chemical Synthesis**

Due to its high boiling point and polar nature, **Morpholinoethanol** can be considered as a potential solvent for various chemical reactions, particularly those requiring elevated temperatures and good solubility of polar reagents and catalysts.

# Palladium-Catalyzed Cross-Coupling Reactions (Suzuki-Miyaura and Heck)

Application Overview:

Palladium-catalyzed cross-coupling reactions are fundamental tools in modern organic synthesis, particularly for the formation of carbon-carbon bonds. The choice of solvent is critical as it influences catalyst stability, solubility of reactants, and overall reaction kinetics. While common solvents include DMF, dioxane, and toluene, high-boiling polar aprotic solvents can be advantageous in certain cases.[8][9] **Morpholinoethanol**, with its high boiling point and polar

# Methodological & Application





character, presents a potential alternative solvent for these reactions, especially when sluggish reactivity is observed in lower-boiling solvents. Its coordinating amine and hydroxyl groups may also help to stabilize the palladium catalyst.

Generalized Protocol for a Suzuki-Miyaura Coupling Reaction using **Morpholinoethanol** as a Solvent:

Disclaimer: This is a generalized protocol and requires optimization for specific substrates.

#### Materials:

- Aryl halide (1.0 equiv)
- Boronic acid or boronic ester (1.2-1.5 equiv)
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>, 1-5 mol%)
- Base (e.g., K<sub>2</sub>CO<sub>3</sub>, Cs<sub>2</sub>CO<sub>3</sub>, 2.0-3.0 equiv)
- Morpholinoethanol (solvent)
- Inert gas (Nitrogen or Argon)

#### Procedure:

- To a dry reaction vessel, add the aryl halide, boronic acid (or ester), base, and palladium catalyst.
- Evacuate and backfill the vessel with an inert gas (repeat 3 times).
- Add Morpholinoethanol (to achieve a concentration of 0.1-0.5 M with respect to the arylhalide).
- Heat the reaction mixture to the desired temperature (e.g., 80-150 °C) with stirring.
- Monitor the reaction progress by a suitable analytical technique (e.g., TLC, LC-MS, GC-MS).
- Upon completion, cool the reaction mixture to room temperature.



- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine to remove **Morpholinoethanol** and inorganic salts.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by a suitable method (e.g., column chromatography, recrystallization).

Generalized Protocol for a Heck Reaction using Morpholinoethanol as a Solvent:

Disclaimer: This is a generalized protocol and requires optimization for specific substrates.

#### Materials:

- Aryl or vinyl halide (1.0 equiv)
- Alkene (1.1-2.0 equiv)
- Palladium catalyst (e.g., Pd(OAc)<sub>2</sub>, 1-5 mol%)
- Phosphine ligand (if required, e.g., PPh<sub>3</sub>, 2-10 mol%)
- Base (e.g., Et₃N, NaOAc, 1.5-3.0 equiv)
- Morpholinoethanol (solvent)
- Inert gas (Nitrogen or Argon)

#### Procedure:

- To a dry reaction vessel, add the palladium catalyst and phosphine ligand (if used).
- Evacuate and backfill the vessel with an inert gas.
- Add Morpholinoethanol, the aryl or vinyl halide, the alkene, and the base.
- Heat the reaction mixture to the desired temperature (e.g., 100-180 °C) with stirring.



- Monitor the reaction progress by a suitable analytical technique.
- Upon completion, cool the reaction mixture to room temperature.
- Work-up the reaction as described in the Suzuki-Miyaura protocol.
- Purify the crude product by a suitable method.

Logical Workflow for Considering Morpholinoethanol as a Solvent:



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Caption: Decision workflow for using Morpholinoethanol.

# **Carbonylation Reactions**

Application Overview:

Carbonylation reactions involve the introduction of carbon monoxide into a substrate, often catalyzed by transition metals. These reactions are frequently performed at high pressures and temperatures. The high boiling point and stability of **Morpholinoethanol** could make it a suitable solvent for such demanding conditions. Furthermore, its ability to dissolve polar substrates and catalysts is advantageous.

Generalized Protocol for an Aminocarbonylation Reaction using **Morpholinoethanol** as a Solvent:

Disclaimer: This is a generalized protocol and requires optimization for specific substrates.



#### Materials:

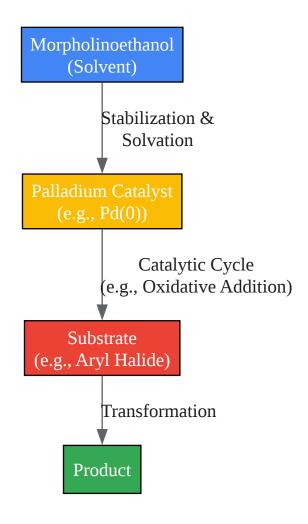
- Aryl or vinyl halide (1.0 equiv)
- Amine (1.2-2.0 equiv)
- Palladium catalyst (e.g., PdCl<sub>2</sub>(PPh<sub>3</sub>)<sub>2</sub>, 1-5 mol%)
- Base (e.g., Et₃N, 2.0-4.0 equiv)
- Morpholinoethanol (solvent)
- · Carbon monoxide (CO) gas

#### Procedure:

- Place the aryl or vinyl halide, palladium catalyst, and base in a high-pressure reactor.
- Add Morpholinoethanol as the solvent.
- Seal the reactor and purge with carbon monoxide several times.
- Pressurize the reactor with carbon monoxide to the desired pressure (e.g., 10-50 atm).
- Heat the reaction mixture to the desired temperature (e.g., 100-180 °C) with vigorous stirring.
- Maintain the CO pressure and temperature for the required reaction time.
- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess CO in a well-ventilated fume hood.
- Work-up the reaction mixture as described in the Suzuki-Miyaura protocol.
- Purify the crude product by a suitable method.

Signaling Pathway Analogy for Solvent-Catalyst Interaction:





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Caption: Solvent-catalyst interaction pathway.

# **Nanoparticle Synthesis**

**Application Overview:** 

The synthesis of nanoparticles often involves the reduction of metal salts in a solvent. The solvent plays a crucial role in controlling the size, shape, and stability of the resulting nanoparticles. High-boiling, coordinating solvents can act as both the reaction medium and a capping agent to prevent agglomeration. **Morpholinoethanol**'s hydroxyl and amine functionalities could provide a stabilizing coordination sphere around growing nanoparticles.

Generalized Protocol for the Synthesis of Metal Nanoparticles using **Morpholinoethanol** as a Solvent:



Disclaimer: This is a generalized protocol and requires optimization for specific metal precursors.

#### Materials:

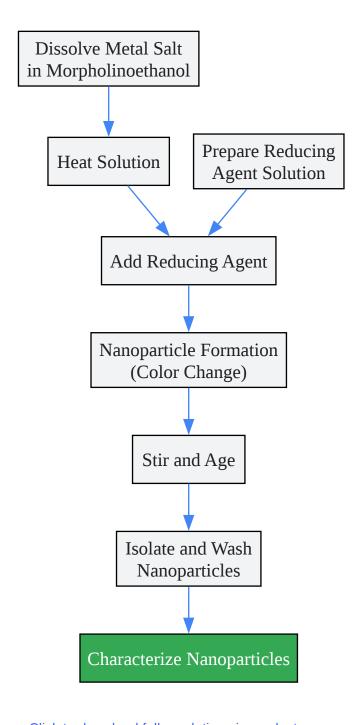
- Metal salt precursor (e.g., HAuCl<sub>4</sub>, AgNO<sub>3</sub>)
- Reducing agent (e.g., NaBH<sub>4</sub>, ascorbic acid)
- Morpholinoethanol (solvent and stabilizing agent)

#### Procedure:

- Dissolve the metal salt precursor in Morpholinoethanol in a reaction flask with stirring.
- Heat the solution to a specific temperature (e.g., 60-120 °C) to facilitate the reduction.
- In a separate container, dissolve the reducing agent in a small amount of Morpholinoethanol.
- Slowly add the reducing agent solution to the heated metal salt solution with vigorous stirring.
- A color change should be observed, indicating the formation of nanoparticles.
- Continue stirring the reaction mixture at the elevated temperature for a specified period to allow for particle growth and stabilization.
- Cool the nanoparticle suspension to room temperature.
- The nanoparticles can be isolated by centrifugation and washed with a suitable solvent (e.g., ethanol) to remove excess reactants and **Morpholinoethanol**.
- Characterize the size, shape, and composition of the nanoparticles using appropriate techniques (e.g., TEM, UV-Vis spectroscopy).

Experimental Workflow for Nanoparticle Synthesis:





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Caption: Workflow for nanoparticle synthesis.

# Safety and Handling

**Morpholinoethanol** is an irritant to the eyes, skin, and respiratory system.[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All manipulations should be performed in a well-



ventilated fume hood. For detailed safety information, please refer to the Material Safety Data Sheet (MSDS).

## Conclusion

**Morpholinoethanol** possesses a range of properties that make it a potentially valuable solvent for various chemical reactions, particularly those conducted at elevated temperatures. While its primary role to date has been as a synthetic intermediate, these application notes provide a starting point for exploring its utility as a high-boiling, polar aprotic solvent. The generalized protocols offered herein are intended to serve as a foundation for further investigation and optimization by researchers in both academic and industrial settings. Experimental validation is crucial to determine the efficacy of **Morpholinoethanol** as a solvent for specific chemical transformations.

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